

Technical Guide: Physicochemical Properties of 2-Fluoro-3-iodobenzoic Acid

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Compound of Interest

Compound Name: 2-Fluoro-3-iodobenzoic acid

Cat. No.: B1353627

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This technical guide provides an in-depth overview of the melting point and appearance of **2-Fluoro-3-iodobenzoic acid**, a key intermediate in pharmaceutical and chemical synthesis.[\[1\]](#) [\[2\]](#) This document outlines the physical characteristics and provides detailed experimental protocols for the determination of its melting point.

Physicochemical Data

The appearance and melting point are critical parameters for the identification and purity assessment of **2-Fluoro-3-iodobenzoic acid**.

Appearance: **2-Fluoro-3-iodobenzoic acid** is typically a solid at room temperature.[\[3\]](#)[\[4\]](#)[\[5\]](#) Its appearance is generally described as a white to yellow solid or powder.[\[4\]](#)[\[5\]](#) Some commercial suppliers also note that it can be a liquid, though solid is the more commonly cited physical state.[\[1\]](#)

Table 1: Quantitative Data for **2-Fluoro-3-iodobenzoic Acid**

Property	Value	Source(s)
Melting Point	143-147 °C	[3]
Molecular Formula	C7H4FIO2	[1][6]
Molecular Weight	266.01 g/mol	[1][5][6]
Purity	95% - 98%	[4][5]

Experimental Protocols

The determination of a sharp melting point range is a fundamental indicator of a compound's purity.[7] Impurities tend to lower and broaden the melting point range.[7][8] The following are standard methodologies for determining the melting point of solid organic compounds like **2-Fluoro-3-iodobenzoic acid**.

1. Capillary Tube Method

This is the most common and accessible method for melting point determination.[9] It can be performed using a melting point apparatus (like a Mel-Temp) or a Thiele tube.[7]

- Sample Preparation:
 - Ensure the **2-Fluoro-3-iodobenzoic acid** sample is completely dry and in a fine powdered form.
 - Take a capillary tube and seal one end by heating it in a flame for a few minutes while rotating it.
 - Press the open end of the capillary tube into the powdered sample.
 - Gently tap the sealed end on a hard surface to pack the powder down to a height of 1-2 cm.[10]
- Measurement with a Melting Point Apparatus:
 - Place the prepared capillary tube into the sample holder of the melting point apparatus.[9]

- Set the apparatus to heat rapidly to a temperature just below the expected melting point range (e.g., around 135 °C).
- Once the set temperature is reached, reduce the heating rate to about 1-2 °C per minute to allow for accurate observation.
- Observe the sample through the viewing eyepiece.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[10]

- Measurement with a Thiele Tube:
 - Attach the capillary tube to a thermometer using a rubber band or thread, aligning the sample with the thermometer bulb.
 - Fill the Thiele tube with a high-boiling point liquid, such as mineral oil, ensuring the liquid level is above the side arm.
 - Insert the thermometer and attached capillary tube into the Thiele tube, immersing the sample in the oil.
 - Gently heat the side arm of the Thiele tube with a burner. The design of the tube facilitates even heat distribution through convection.
 - Observe the sample and record the temperatures at which melting begins and is complete.

2. Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique that provides a more precise determination of the melting point by measuring the difference in the amount of heat required to increase the temperature of a sample and a reference.

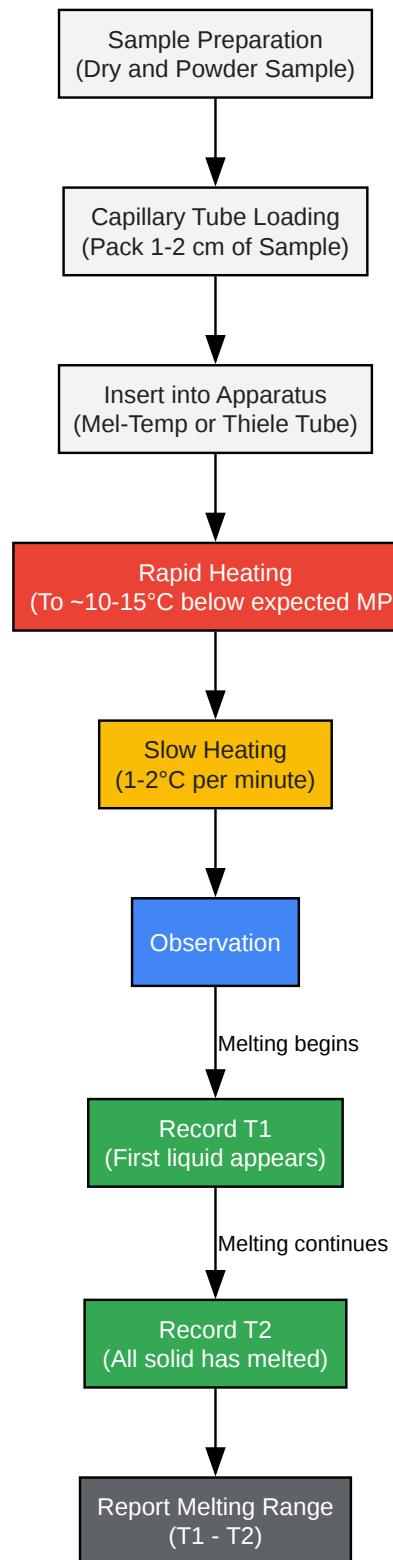
- Procedure:

- A small, accurately weighed amount of the **2-Fluoro-3-iodobenzoic acid** sample is placed in a sealed sample pan (typically aluminum).
- An empty sealed pan is used as a reference.
- The sample and reference pans are heated in the DSC instrument at a controlled rate.
- The instrument records the heat flow to the sample versus temperature.
- The melting point is identified as the peak of the endothermic transition on the resulting thermogram.

Logical Workflow Diagram

The following diagram illustrates the general workflow for determining the melting point of **2-Fluoro-3-iodobenzoic acid** using the capillary method.

Workflow for Melting Point Determination

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Caption: Workflow for Melting Point Determination.

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